

What is the chemical structure of hydrazine acetate?

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Compound of Interest

Compound Name: Hydrazine acetate

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An In-depth Technical Guide to Hydrazine Acetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **hydrazine acetate**, a versatile reagent in organic synthesis. It covers its chemical structure, physicochemical properties, synthesis protocols, and key applications, with a focus on data presentation and experimental detail to support advanced research and development.

Chemical Structure and Properties

Hydrazine acetate, with the chemical formula $C_2H_8N_2O_2$, is the salt formed from the reaction of hydrazine and acetic acid.^{[1][2]} It exists as a white to light yellow crystalline powder.^{[1][2]} The structure consists of the hydrazinium cation ($H_2N-NH_3^+$) and the acetate anion (CH_3COO^-).

Caption: Ionic structure of hydrazinium acetate.

The following table summarizes the key physical and chemical properties of **hydrazine acetate**.

Property	Value	Reference(s)
Molecular Formula	C ₂ H ₈ N ₂ O ₂	[1][3]
Molecular Weight	92.10 g/mol	[1][4]
Appearance	White to light yellow crystalline powder	[1]
Melting Point	100-102 °C	[1][5]
Boiling Point	171.46 °C (estimate)	[1]
Density	1.2495 g/cm ³ (estimate)	[1]
Solubility	Highly soluble in water and polar solvents	[1][6]
Storage Conditions	2-8°C, inert atmosphere, keep in a dark place	[1][2]

Element	Percentage
Carbon	26.09%
Hydrogen	8.76%
Nitrogen	30.42%
Oxygen	34.74%

Synthesis of Hydrazine Acetate

The most common method for synthesizing **hydrazine acetate** is through the direct acid-base reaction of hydrazine hydrate with glacial acetic acid.[7]

Materials:

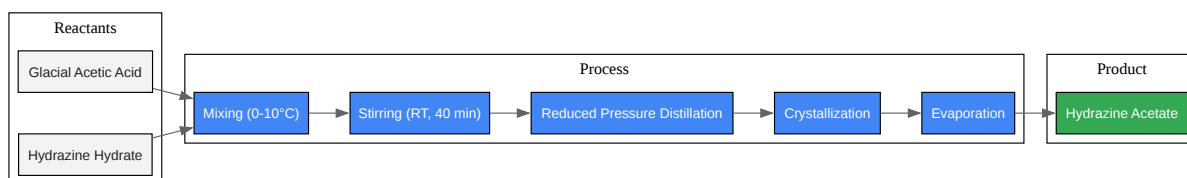
- 85% Hydrazine hydrate (0.5 mol, 28.5 mL)
- Glacial acetic acid (0.5 mol, 28.6 mL)

- Round-bottomed flask (100 mL)
- Ice bath
- Stirring apparatus
- Reduced pressure distillation setup
- Chloroform
- Ethanol

Procedure:

- Add 85% hydrazine hydrate to a 100 mL round-bottomed flask.
- Place the flask in an ice bath and begin stirring.
- Slowly add glacial acetic acid dropwise, maintaining the reaction temperature between 0-10°C.[8]
- After the addition is complete, continue stirring the mixture at room temperature for 40 minutes.[8]
- Remove the water from the reaction mixture by distillation under reduced pressure.[8]
- To the remaining liquid, add a 1:1 (v/v) mixture of chloroform and ethanol (20 mL) and stir in an ice bath to induce crystallization.[8]
- For further crystallization, transfer the mixture to a refrigerator at 4°C.[8]
- Remove the solvent by evaporation under reduced pressure to obtain the final white solid product.[8]

A typical yield for this procedure is approximately 90.5%.[8]



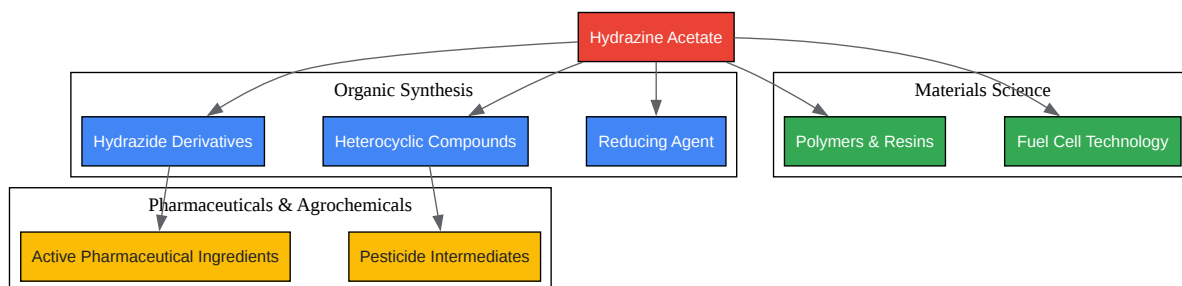
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Caption: Workflow for the synthesis of **hydrazine acetate**.

Applications in Research and Development

Hydrazine acetate is a valuable reagent in various areas of organic synthesis and materials science.

- **Organic Synthesis:** It serves as a building block for preparing a wide range of organic derivatives.^{[5][9]} It is also used as a reducing agent.^[7]
- **Carbohydrate Chemistry:** It is employed for the cleavage of glycosidic esters and for the anomeric denitration of carbohydrates.^{[5][7]}
- **Pharmaceuticals and Agrochemicals:** It is a key intermediate in the synthesis of various pharmaceutical and agrochemical compounds.^[7]
- **Materials Science:** **Hydrazine acetate** is utilized in the production of polymers and resins with enhanced thermal stability and in the development of fuel cell technology.^[7]



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Caption: Key application areas of **hydrazine acetate**.

Safety and Handling

Hydrazine acetate is considered a hazardous chemical and requires careful handling.[2]

Hazard Statement	GHS Code(s)	Reference(s)
Toxic if swallowed, in contact with skin or if inhaled	H301 + H311 + H331	[3]
May cause an allergic skin reaction	H317	[3]
May cause cancer	H350	[3]
Very toxic to aquatic life	H400	[3]
Causes severe skin burns and eye damage	H314	
May cause genetic defects	H340	

Recommended Personal Protective Equipment (PPE):

- Eyeshields and faceshields
- Gloves
- Type P2 or P3 respirator cartridges

Store in a cool, dry, well-ventilated area in tightly sealed containers, away from incompatible substances.[2]

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